

An In-depth Technical Guide to the Physicochemical Properties of 3-Chloropyridazine

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Compound of Interest

Compound Name: 3-Chloropyridazine

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Introduction

3-Chloropyridazine is a heterocyclic organic compound with the chemical formula $C_4H_3ClN_2$. [1] It is characterized by a pyridazine ring substituted with a chlorine atom. This compound serves as a versatile building block in organic synthesis, particularly in the development of pharmaceuticals and agrochemicals. [1] Its utility stems from the reactivity of the chlorine atom, which can be readily displaced in nucleophilic substitution reactions, allowing for the introduction of various functional groups. [1] Understanding the physicochemical properties of **3-Chloropyridazine** is crucial for its application in chemical synthesis, drug design, and materials science. This guide provides a comprehensive overview of its core physicochemical properties, experimental protocols for their determination, and a logical workflow for its characterization.

Physicochemical Properties

The key physicochemical properties of **3-Chloropyridazine** are summarized in the table below. These parameters are essential for predicting its behavior in different environments, designing reaction conditions, and assessing its potential as a lead compound in drug discovery.

Property	Value	Reference(s)
Molecular Formula	C4H3ClN2	[1][2][3]
Molecular Weight	114.53 g/mol	[1][2][3]
Appearance	White to off-white or yellowish solid/liquid	[1][2]
Melting Point	35 °C	[2][4][5]
Boiling Point	241.7 ± 13.0 °C (Predicted)	[2][4][6]
Density	1.303 ± 0.06 g/cm ³ (Predicted)	[2][4][6]
Flash Point	123.3 °C	[2][6]
Vapor Pressure	0.055 mmHg at 25°C	[2][5]
Water Solubility	Information not widely available, but expected to be slightly soluble.	
pKa (Predicted)	0.99 ± 0.10	[4]
LogP (Octanol-Water Partition Coefficient)	1.13	[2]
Refractive Index	1.535	[2][6]

Experimental Protocols

The following sections detail the general experimental methodologies for determining the key physicochemical properties of organic compounds like **3-Chloropyridazine**.

Melting Point Determination

The melting point is a fundamental physical property used for identification and purity assessment of a solid compound.

Methodology: Capillary Method

- **Sample Preparation:** A small amount of finely powdered, dry **3-Chloropyridazine** is packed into a capillary tube, which is sealed at one end. The sample is tapped down to form a compact column of 1-2 mm in height.
- **Apparatus Setup:** The capillary tube is attached to a thermometer, with the sample aligned with the thermometer bulb. This assembly is then placed in a heating bath (e.g., a Thiele tube with mineral oil or an automated melting point apparatus).
- **Heating and Observation:** The heating bath is heated slowly and steadily. The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the last crystal melts is recorded as the end of the melting range. A pure compound will have a sharp melting range of 0.5-1.0°C.

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

Methodology: Micro Boiling Point Determination

- **Sample Preparation:** A small amount of liquid **3-Chloropyridazine** is placed in a small test tube or fusion tube.
- **Capillary Inversion:** A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.
- **Heating:** The test tube assembly is attached to a thermometer and heated in a suitable bath.
- **Observation:** As the liquid is heated, a stream of bubbles will emerge from the open end of the inverted capillary. The heat is then removed, and the liquid is allowed to cool. The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube.

Solubility Determination

Solubility provides insights into the polarity and potential interactions of a compound with various solvents.

Methodology: Qualitative Solubility Test

- **Sample and Solvent:** A small, measured amount of **3-Chloropyridazine** (e.g., 10 mg) is placed in a test tube.
- **Solvent Addition:** A measured volume of the solvent (e.g., 1 mL of water, ethanol, diethyl ether, etc.) is added to the test tube.
- **Observation:** The mixture is agitated vigorously. The compound is classified as soluble if it dissolves completely. If it does not dissolve, it is classified as insoluble. This can be repeated with a range of solvents of varying polarity.

pKa Determination

The acid dissociation constant (pKa) is a measure of the strength of an acid in solution. For a compound like **3-Chloropyridazine**, which has basic nitrogen atoms, the pKa of its conjugate acid is determined.

Methodology: Potentiometric Titration

- **Solution Preparation:** A solution of **3-Chloropyridazine** of a known concentration is prepared in a suitable solvent (often a water-cosolvent mixture).
- **Titration:** The solution is titrated with a standardized solution of a strong acid (e.g., HCl). The pH of the solution is monitored using a calibrated pH meter after each addition of the titrant.
- **Data Analysis:** A titration curve is generated by plotting the pH versus the volume of titrant added. The pKa is determined from the pH at the half-equivalence point.

LogP (Octanol-Water Partition Coefficient) Determination

LogP is a measure of a compound's lipophilicity and is a critical parameter in drug development for predicting absorption, distribution, metabolism, and excretion (ADME) properties.

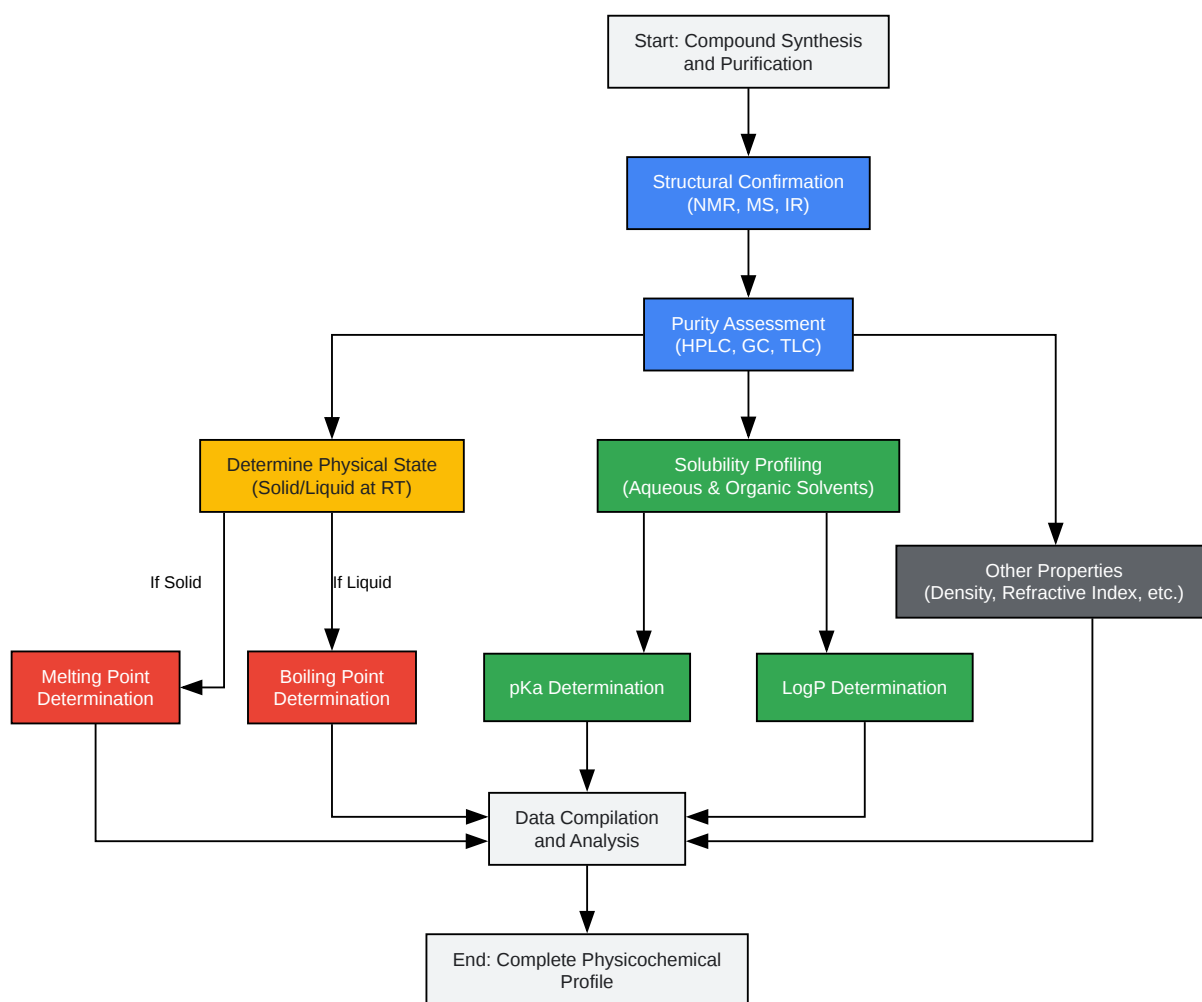
Methodology: Shake-Flask Method

- **Phase Preparation:** Equal volumes of n-octanol and water are pre-saturated with each other.

- **Partitioning:** A known amount of **3-Chloropyridazine** is dissolved in one of the phases (usually the one in which it is more soluble). This solution is then mixed with an equal volume of the other phase in a separatory funnel.
- **Equilibration:** The mixture is shaken vigorously to allow for the partitioning of the compound between the two phases and then allowed to stand for the phases to separate completely.
- **Concentration Measurement:** The concentration of **3-Chloropyridazine** in each phase is determined using a suitable analytical technique, such as UV-Vis spectroscopy or High-Performance Liquid Chromatography (HPLC).
- **Calculation:** The partition coefficient (P) is calculated as the ratio of the concentration in the octanol phase to the concentration in the aqueous phase. LogP is the logarithm of this value.

Logical Workflow for Physicochemical Characterization

The following diagram illustrates a logical workflow for the physicochemical characterization of a chemical compound like **3-Chloropyridazine**.



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Caption: Workflow for the physicochemical characterization of a chemical compound.

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